

Essential Safety and Logistical Information for Handling (-)-Bornyl Acetate

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Compound of Interest

Compound Name: *Bornyl acetate, (-)-*

Cat. No.: *B1142027*

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of laboratory chemicals is paramount. This document provides immediate, procedural guidance for the safe use and disposal of (-)-Bornyl acetate, building on our commitment to being your preferred source for laboratory safety information.

Physical and Chemical Properties

Understanding the properties of (-)-Bornyl acetate is the first step in safe handling.

Property	Value
Molecular Formula	C ₁₂ H ₂₀ O ₂ [1][2]
Molecular Weight	196.29 g/mol [2][3]
Appearance	Colorless liquid or white crystals[4]
Odor	Pine-needle-like, camphoraceous[5]
Melting Point	29 °C[4]
Boiling Point	228-231 °C[4][5]
Flash Point	89 °C (192 °F)[4][6]
Density	0.985 g/mL at 25 °C[4][5]
Solubility	Soluble in ethanol, ether, and most non-volatile and volatile oils. Slightly soluble in water. Insoluble in propylene glycol and glycerol.[4]

Personal Protective Equipment (PPE)

While (-)-Bornyl acetate is not classified as a hazardous substance under Regulation (EC) No 1272/2008, appropriate PPE should always be worn to minimize exposure and ensure safety. [1][7] Some sources indicate it may cause skin, eye, and respiratory irritation.[6][8]

Protection Type	Recommended Equipment
Eye Protection	Safety glasses with side-shields or goggles. [1] [8]
Hand Protection	Protective gloves (e.g., Nitrile rubber, Neoprene). [1] [8] [9]
Skin and Body Protection	Laboratory coat or other suitable protective clothing. [1] [8]
Respiratory Protection	A respirator is not typically required with adequate ventilation, but if vapors are generated, use a NIOSH-approved respirator. [1] [10]

Operational Plan for Handling (-)-Bornyl Acetate

Follow these step-by-step procedures for the safe handling of (-)-Bornyl acetate in a laboratory setting.

1. Preparation:

- Ensure the work area is well-ventilated.[\[10\]](#)
- Have an emergency eye wash station and safety shower readily accessible.
- Assemble all necessary equipment and PPE before handling the chemical.
- Verify that a spill kit is available and personnel are trained in its use.

2. Handling:

- Wear the recommended PPE as detailed in the table above.
- Avoid direct contact with skin and eyes.[\[1\]](#)
- Do not inhale vapors.[\[10\]](#)
- Keep the container tightly closed when not in use.[\[8\]](#)
- Avoid sources of ignition as the substance is combustible.[\[11\]](#)[\[12\]](#)

3. In Case of Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do so.[\[1\]](#)[\[8\]](#) Seek medical attention if irritation persists.[\[11\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water.[\[1\]](#)[\[8\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen.[\[1\]](#)[\[8\]](#)
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek medical attention.[\[1\]](#)[\[8\]](#)

Disposal Plan for (-)-Bornyl Acetate

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect surplus (-)-Bornyl acetate and any contaminated materials (e.g., gloves, absorbent pads) in a designated, sealed, and properly labeled waste container.

2. Spill Management:

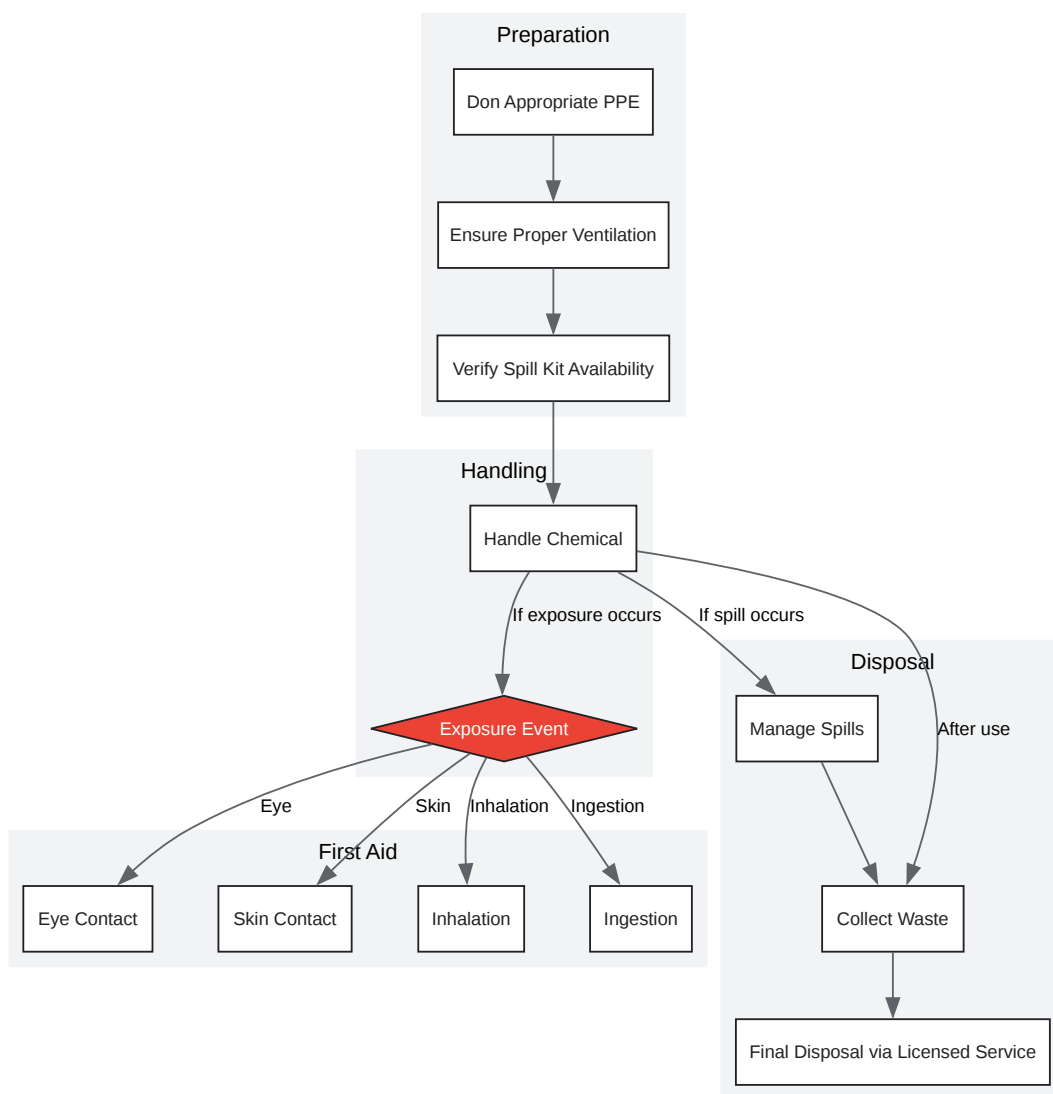
- In the event of a spill, absorb the liquid with an inert material such as sand, diatomite, or universal binders.[\[8\]](#)[\[11\]](#)
- Place the absorbed material into a sealed container for disposal.[\[1\]](#)
- Clean the spill area with soap and water.[\[1\]](#)

3. Final Disposal:

- Dispose of waste (-)-Bornyl acetate and contaminated materials through a licensed professional waste disposal service.[\[1\]](#)[\[13\]](#)
- Follow all local, state, and federal regulations for chemical waste disposal.[\[1\]](#)[\[13\]](#)
- Contaminated packaging should be disposed of in the same manner as the product itself.[\[1\]](#)

Workflow for Safe Handling and Disposal

Workflow for Safe Handling and Disposal of (-)-Bornyl Acetate



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Caption: Workflow for the safe handling and disposal of (-)-Bornyl acetate.

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